

# Tebufenpyrad Degradation Kinetics in Various Crops

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## Compound Focus: Tebufenpyrad

CAS No.: 119168-77-3

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The table below summarizes the key dissipation parameters of **tebufenpyrad** from recent studies:

Crop	Biological Half-Life (Days)	Dissipation Constant	Pre-Harvest Residue Limit (PHRL) at 10 Days	Citation
Aster scaber (Field 1)	3.8	Not Specified	7.2 mg/kg	[1]
Aster scaber (Field 2)	4.2	Not Specified	3.6 mg/kg	[1]
Angelica Leaves (Field 1)	4.2	0.1451	Not Established*	[2]
Angelica Leaves (Field 2)	3.0	0.0960	Not Established*	[2]
Angelica Leaves (Field 3)	3.6	0.1725	Not Established*	[2]
Angelica Leaves (Integrated)	4.0	0.1600	Not Established*	[2]

\*The study on angelica leaves concluded that a PHRL could not be established for **tebufenpyrad** because the residue level on the pre-harvest interval date was predicted to exceed 80% of the Maximum Residue Limit (MRL), suggesting a need to reassess the safe use guidelines [2].

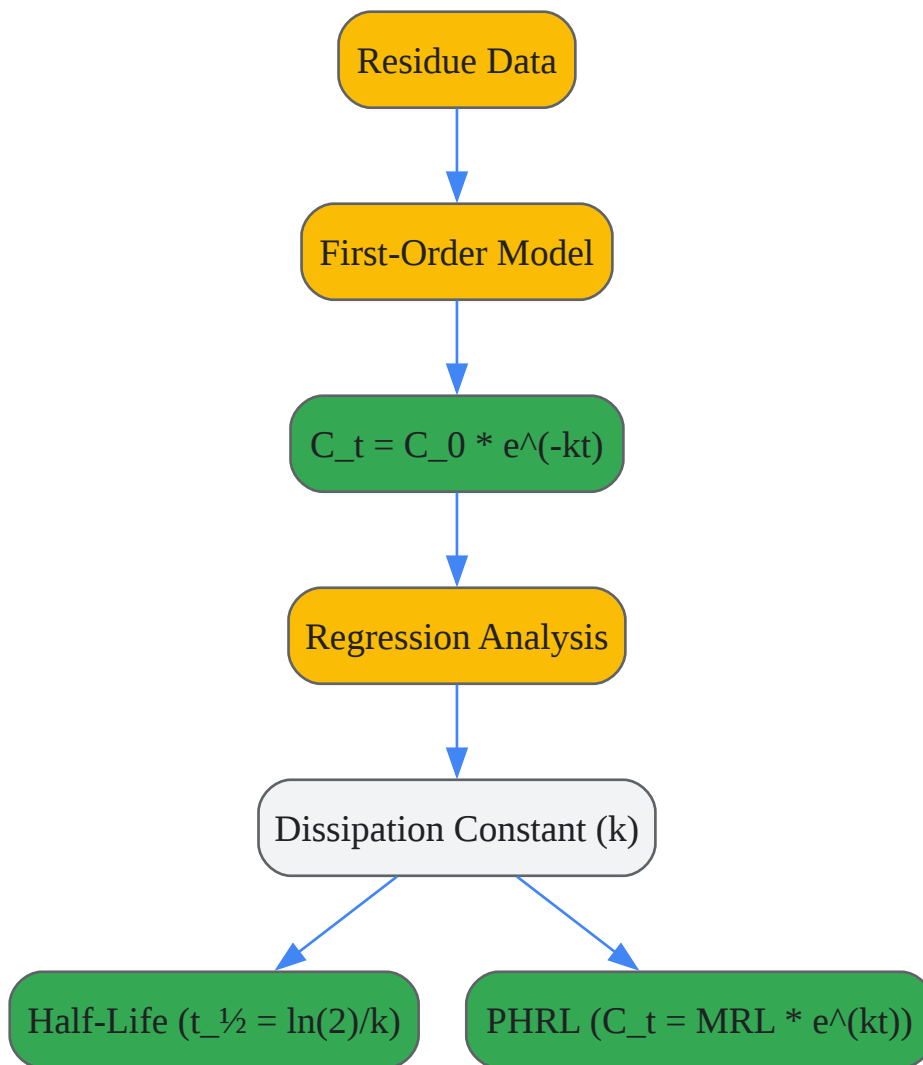
## Analytical Method for Residue Quantification

The following detailed methodology, adapted from a study on Aster scaber, uses LC-MS/MS for accurate quantification [1].

- **Field Trial & Sampling:** The pesticide is applied according to safe use standards. Crop samples are collected at 0 (2-4 hours after application), 1, 3, 5, 7, and 10 days after application. A sample size of at least 1 kg, consisting of no fewer than 12 units, is recommended. Samples should be immediately transported on ice [1].
- **Sample Preparation:** The samples are shredded and then homogenized using dry ice and a mechanical homogenizer. The homogenized samples are stored at  $\leq -20^{\circ}\text{C}$  until analysis [1].
- **Extraction:** A 10 g portion of the homogenized sample is weighed and shaken vigorously for 30 minutes with 10 mL of acetonitrile [1].
- **Cleanup (QuEChERS Method):** The extract is transferred into a kit containing **4 g of  $\text{MgSO}_4$**  and **1 g of  $\text{NaCl}$** . The mixture is shaken and then centrifuged at  $4000\times g$  for 10 minutes. The supernatant is then ready for analysis [1].
- **Instrumental Analysis (LC-MS/MS):**
  - **Apparatus:** Liquid Chromatograph coupled to a tandem Mass Spectrometer.
  - **Calibration:** Matrix-matched standard solutions are prepared at concentrations of 0.025, 0.05, 0.1, 0.5, 1, and 5.0 mg/L. A calibration curve is constructed by plotting the peak area against the concentration.
  - **Quality Control:** The method should be validated with recovery tests. The reported recovery rates for **tebufenpyrad** range from 82.0% to 115.9% [1].

## Calculating Kinetics and PHRLs

The dissipation of a pesticide is typically modeled using **first-order kinetics**. The steps below outline how to calculate the key parameters presented in the table [1] [2].



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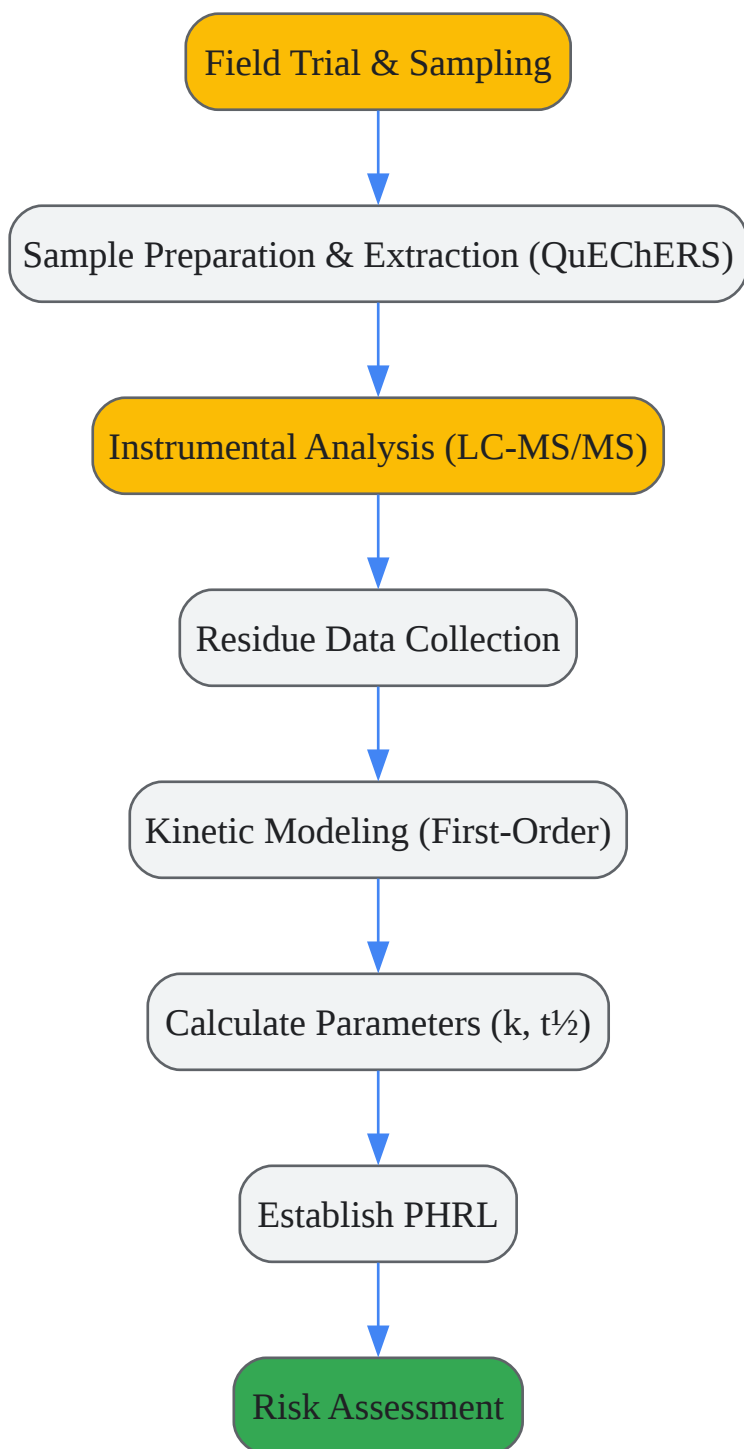
- **Apply First-Order Kinetics:** The dissipation is generally modeled using the first-order kinetic equation:  $C_t = C_0 * e^{(-kt)}$ , where  $C_t$  is the concentration at time  $t$ ,  $C_0$  is the initial concentration, and  $k$  is the dissipation constant [1] [2].
- **Determine the Dissipation Constant (k):** Perform a regression analysis on the residue data over time. The dissipation constant  $k$  is the slope of the linear regression of  $\ln(C_t)$  against time  $t$  [2].
- **Calculate Half-Life:** The biological half-life is calculated using the dissipation constant:  $t_{1/2} = \ln(2) / k$  [1] [2].
- **Establish Pre-Harvest Residue Limits (PHRLs):** The PHRL for a specific day before harvest is calculated by working backward from the MRL, using the formula:  $PHRL = MRL * e^{(k * t)}$ , where  $t$  is the number of days before harvest [1]. This indicates the permissible residue level on that day to ensure the residue will be at or below the MRL by harvest day.

## Toxicological Considerations

While not directly related to degradation kinetics in plants, it is worth noting that **tebufenpyrad** has demonstrated toxic effects on non-target organisms in biochemical studies. Research on porcine cells has shown that **tebufenpyrad** can induce cell cycle arrest, disrupt calcium homeostasis in the cytosol and mitochondria, trigger apoptosis, and increase the production of reactive oxygen species [3]. These mechanisms suggest a potential for reproductive toxicity by reducing the potential for successful embryo implantation [3].

## Experimental Workflow for Kinetics and PHRL Establishment

The following diagram outlines the complete workflow from field trial to the final establishment of a safety limit, integrating the key steps and calculations described above.



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## References

1. Dissipation Kinetics and Risk Assessment of Spirodiclofen ... [mdpi.com]
2. Comparative Biological Half-Life of Penthiopyrad and ... [mdpi.com]
3. Tebufenpyrad induces cell cycle arrest and disruption of ... [pubmed.ncbi.nlm.nih.gov]

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